

Theoretical Stability of Methyl Chlorate: A Computational Whitepaper

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Compound of Interest

Compound Name: Methyl chlorate

CAS No.: 91589-75-2

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Executive Summary

Methyl chlorate (CH_3ClO_3) is a hypothetical energetic material that has resisted synthetic efforts, rendering experimental characterization impossible.^[1] Despite this, its potential as a high-energy material warrants theoretical investigation into its stability and decomposition pathways. This technical guide provides an in-depth analysis of the stability of **methyl chlorate** based on high-level ab initio computational chemistry studies. The primary source of data for this guide is the theoretical work performed by Brunswick and Ball, who utilized Gaussian-3 (G3) theory to elucidate the thermochemical properties of this elusive molecule. This document summarizes the key quantitative data, details the computational methodologies employed, and visualizes the theoretical framework and potential decomposition pathways to provide a comprehensive understanding of **methyl chlorate's** predicted characteristics.

Data Presentation: Thermochemical Properties

The stability of a molecule can be inferred from its thermochemical properties, such as its heat of formation and the energetics of its decomposition. The following tables summarize the key

quantitative data derived from high-level computational studies on **methyl chlorate**.

Table 1: Calculated Enthalpies of Formation (ΔH_f) at 298 K

Species	State	ΔH_f (kcal/mol)
Methyl Chlorate (CH_3ClO_3)	Gas	-3.5
Decomposition Products		
Formaldehyde (CH_2O)	Gas	-25.0
Hypochlorous Acid (HOCl)	Gas	-18.5
Carbon Monoxide (CO)	Gas	-26.4
Water (H_2O)	Gas	-57.8
Hydrogen Chloride (HCl)	Gas	-22.1

Data sourced from high-level computations by Brunswick and Ball.

Table 2: Calculated Reaction Enthalpies (ΔH_{rxn}) for Postulated Decomposition Pathways

Reaction Pathway	Products	ΔH_{rxn} (kcal/mol)
Pathway 1: Isomerization and Fragmentation	$\text{CH}_2\text{O} + \text{HOCl}$	-39.9
Pathway 2: Complete Combustion (hypothetical)	$\text{CO} + \text{H}_2\text{O} + \text{HCl}$	-99.9

Data sourced from high-level computations by Brunswick and Ball.

Computational Methodologies

Due to the inability to synthesize **methyl chlorate**, all data regarding its stability are derived from theoretical calculations. The primary methodology referenced in the foundational study of **methyl chlorate**'s stability is the Gaussian-3 (G3) composite method.

Gaussian-3 (G3) Theory

G3 theory is a high-accuracy ab initio computational chemistry method designed to calculate thermochemical data, such as enthalpies of formation, with "chemical accuracy" (typically within 1-2 kcal/mol of experimental values).^{[2][3][4]} It is a composite method, meaning it combines the results of several different calculations at varying levels of theory and with different basis sets to approximate a very high-level calculation that would be computationally prohibitive on its own.^{[2][3]}

The G3 protocol involves a series of steps to arrive at a final, accurate energy for a given molecule:

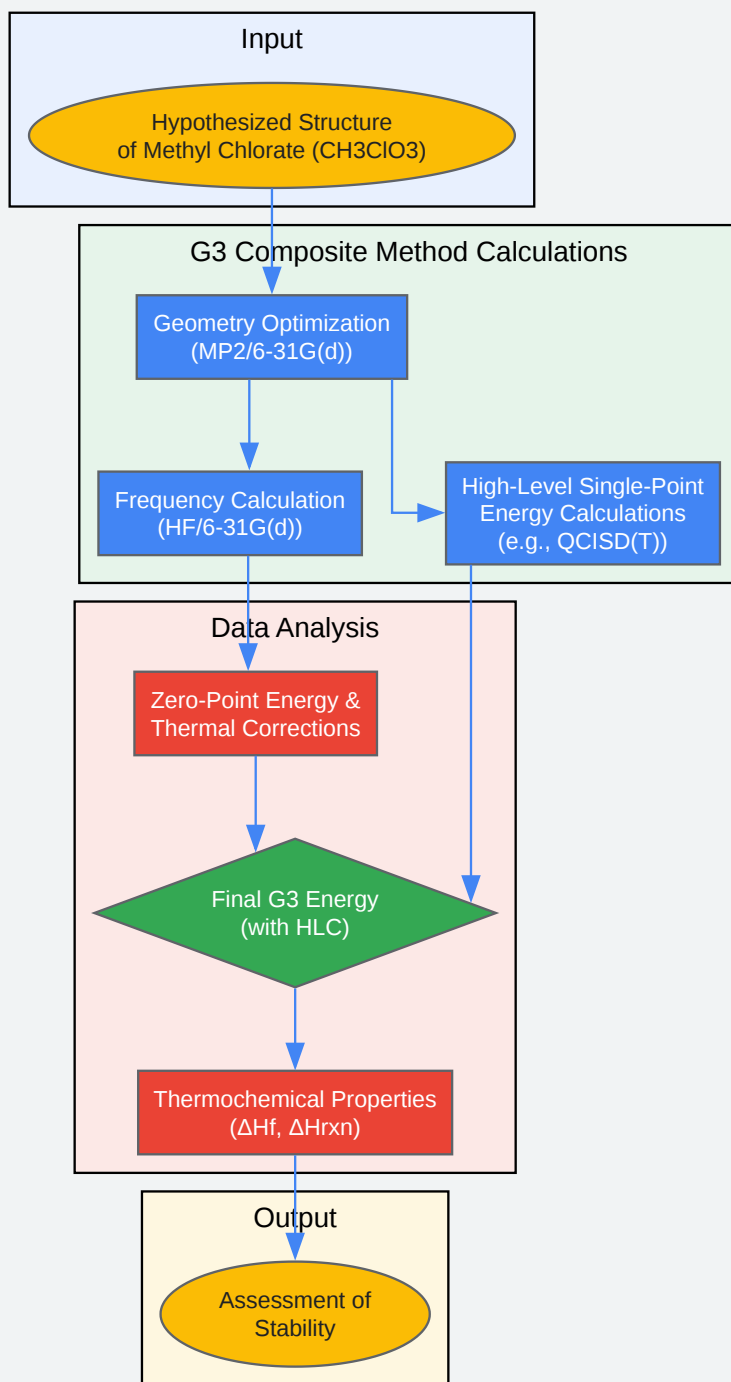
- **Geometry Optimization:** The molecular geometry is first optimized using a lower level of theory, typically Møller-Plesset perturbation theory (MP2) with a 6-31G(d) basis set.
- **Vibrational Frequencies:** Harmonic vibrational frequencies are calculated at the Hartree-Fock (HF) level with the 6-31G(d) basis set. These frequencies are used to determine the zero-point vibrational energy (ZPVE) and thermal corrections. The frequencies are scaled by an empirical factor to correct for known systematic overestimations.
- **Single-Point Energy Calculations:** A series of higher-level single-point energy calculations are performed on the optimized geometry. This includes calculations using larger basis sets and more sophisticated treatments of electron correlation, such as Quadratic Configuration Interaction (QCISD(T)).
- **Empirical Corrections:** The final energy is obtained by summing the energies from the various calculations and adding a small empirical "higher-level correction" (HLC). This correction term accounts for remaining deficiencies in the method and is parameterized based on a large set of well-established experimental data.

The G3 method provides a robust and reliable means of predicting the thermochemical properties of molecules for which experimental data is unavailable.

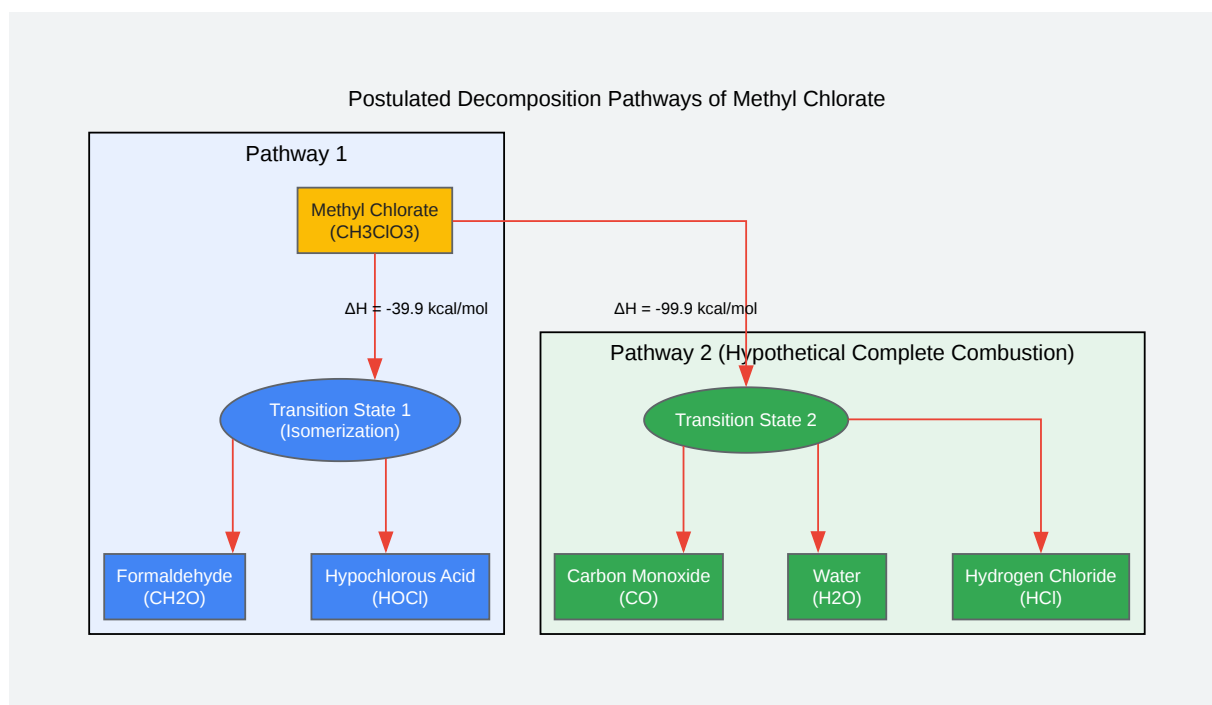
Mandatory Visualizations

The following diagrams illustrate the computational workflow and the logical relationships in the theoretical analysis of **methyl chlorate**'s stability.

Computational Workflow for Methyl Chlorate Stability Analysis

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Caption: A flowchart of the G3 computational methodology.



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Caption: Potential decomposition pathways for **methyl chlorate**.

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References

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